

Fmoc-GGFG-Oxyacetic Acid Linker: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: *Fmoc-Gly-Gly-Phe-Gly-NH-CH₂-O-CH₂COOH*

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An In-depth Examination of the Synthesis, Properties, and Applications of a Key Enzymatically Cleavable Linker in Antibody-Drug Conjugates.

The Fmoc-GGFG-oxyacetic acid linker, scientifically identified as Fmoc-Gly-Gly-Phe-Gly-glycolic acid, is a critical component in the design of advanced antibody-drug conjugates (ADCs). This tetrapeptide-based linker offers a strategic advantage in targeted cancer therapy by ensuring the stable attachment of a potent cytotoxic payload to a monoclonal antibody in systemic circulation, followed by specific enzymatic cleavage and drug release within the tumor microenvironment. This technical guide provides a comprehensive overview of the linker's properties, detailed experimental protocols for its synthesis and evaluation, and its mechanism of action for researchers, scientists, and drug development professionals.

Core Properties and Specifications

The fundamental characteristics of the Fmoc-GGFG-glycolic acid linker are summarized below, providing essential data for its application in ADC development. Commercial suppliers often provide this linker with a purity of 98% or higher.^[1]

Property	Value	Reference
Chemical Name	(S)-11-benzyl-1-(9H-fluoren-9-yl)-3,6,9,12,14-pentaoxo-2,18-dioxa-4,7,10,13,16-pentaazaicosan-20-oic acid	[1]
Synonyms	Fmoc-GGFG-oxyacetic acid, Fmoc-GGFG-glycolic acid	N/A
CAS Number	2264011-98-3	[1][2]
Molecular Formula	C33H35N5O9	[1][2]
Molecular Weight	645.66 g/mol	[2]
Appearance	White Solid	[2]
Solubility	Soluble in DMSO	[3]

Synthesis of Fmoc-GGFG-Glycolic Acid

The synthesis of Fmoc-GGFG-glycolic acid is typically achieved through solid-phase peptide synthesis (SPPS) utilizing the Fmoc protection strategy.[2][4] This method allows for the sequential addition of amino acids to a solid support, ensuring high purity and yield of the final product.

Experimental Protocol: Solid-Phase Peptide Synthesis

This protocol outlines the manual synthesis of the Fmoc-GGFG-glycolic acid linker.

Materials:

- 2-Chlorotrityl chloride resin
- Fmoc-Gly-OH
- Fmoc-Phe-OH
- Diisopropylethylamine (DIPEA)

- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Piperidine solution (20% in DMF)
- Coupling reagents: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) and HOAt (1-Hydroxy-7-azabenzotriazole)
- Bromoacetic acid
- Trifluoroacetic acid (TFA) cleavage cocktail (e.g., TFA/triisopropylsilane/water)

Procedure:

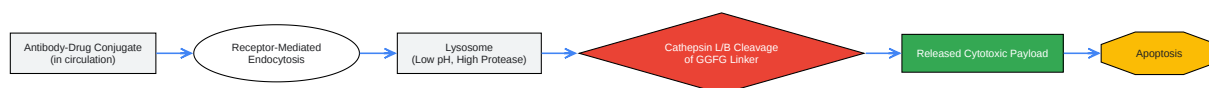
- Resin Swelling and First Amino Acid Loading:
 - Swell the 2-chlorotrityl chloride resin in DCM for at least 30 minutes.
 - Dissolve Fmoc-Gly-OH and DIPEA in DCM and add to the swollen resin.
 - Allow the reaction to proceed for 1-2 hours at room temperature.
 - Cap any unreacted sites on the resin using a solution of DCM/methanol/DIPEA.
 - Wash the resin thoroughly with DCM and DMF.
- Fmoc Deprotection:
 - Treat the resin with a 20% piperidine solution in DMF for 5-10 minutes to remove the Fmoc protecting group from the glycine.
 - Wash the resin extensively with DMF to remove residual piperidine and byproducts.
- Peptide Coupling Cycles (G, F, G):
 - Activate the next Fmoc-protected amino acid (Fmoc-Gly-OH, then Fmoc-Phe-OH, then Fmoc-Gly-OH) using HATU and HOAt in DMF.

- Add the activated amino acid solution to the deprotected resin and allow the coupling reaction to proceed for 1-2 hours.
- After each coupling step, wash the resin with DMF.
- Perform Fmoc deprotection as described in step 2 before each subsequent coupling.
- Coupling of Glycolic Acid Moiety:
 - Following the final Fmoc deprotection of the terminal glycine, couple bromoacetic acid to the free amine. This step introduces the oxyacetic acid (glycolic acid) functionality.
- Cleavage from Resin:
 - After the final coupling and washing, dry the resin.
 - Treat the resin with a TFA cleavage cocktail to cleave the peptide from the resin and remove any side-chain protecting groups.
 - Precipitate the cleaved linker in cold diethyl ether.
 - Centrifuge and wash the precipitate with cold ether to obtain the crude product.
- Purification:
 - Purify the crude linker using reverse-phase high-performance liquid chromatography (RP-HPLC).
 - Lyophilize the pure fractions to obtain the final Fmoc-GGFG-glycolic acid product as a white solid.

Enzymatic Cleavage: The Key to Targeted Drug Release

The GGFG sequence is specifically designed to be recognized and cleaved by lysosomal proteases, particularly cathepsins, which are often overexpressed in the tumor microenvironment.[5] Cathepsin L is highly effective at cleaving the GGFG linker, while Cathepsin B also demonstrates activity, albeit to a lesser extent.[6] This enzymatic cleavage is

the critical step that releases the cytotoxic payload from the ADC once it has been internalized by the target cancer cell.



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ADC Internalization and Payload Release Pathway

Experimental Protocol: In Vitro Enzymatic Cleavage Assay

This protocol describes a method to assess the enzymatic cleavage of a GGFG-glycolic acid-drug conjugate using a specific cathepsin.

Materials:

- GGFG-glycolic acid-drug conjugate
- Recombinant human Cathepsin L or Cathepsin B
- Enzyme activation buffer (e.g., 100 mM sodium acetate, 1 mM EDTA, with dithiothreitol (DTT) for cysteine proteases, pH 5.5)
- Reaction buffer (e.g., 100 mM sodium acetate, 1 mM EDTA, pH 5.5)
- Quenching solution (e.g., acetonitrile with an internal standard)
- HPLC-MS system

Procedure:

- Enzyme Activation:

- Activate the cathepsin according to the manufacturer's instructions, typically by incubation in an activation buffer containing a reducing agent like DTT.
- Cleavage Reaction:
 - Prepare a solution of the GGFG-glycolic acid-drug conjugate in the reaction buffer.
 - Initiate the reaction by adding the activated cathepsin to the conjugate solution. A typical final concentration might be in the low micromolar range for the conjugate and nanomolar range for the enzyme.
 - Incubate the reaction mixture at 37°C.
- Time-Point Sampling and Quenching:
 - At various time points (e.g., 0, 15, 30, 60, 120, 240 minutes), withdraw an aliquot of the reaction mixture.
 - Immediately quench the enzymatic reaction by adding the aliquot to a quenching solution.
- Analysis by HPLC-MS:
 - Analyze the quenched samples by RP-HPLC-MS.
 - Monitor the decrease in the peak area of the intact conjugate and the increase in the peak area of the released payload over time.
 - Quantify the percentage of cleavage at each time point by comparing the peak areas.

Stability of the Linker

A crucial property of an effective ADC linker is its stability in systemic circulation to prevent premature release of the cytotoxic payload, which can lead to off-target toxicity. The GGFG linker is designed to be stable at physiological pH (7.4) and in plasma.^[6]

Key Factors Influencing Linker Stability

Experimental Protocol: In Vitro Plasma Stability Assay

This protocol outlines a method to evaluate the stability of a GGFG-glycolic acid-drug conjugate in human plasma.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Materials:

- GGFG-glycolic acid-drug conjugate (as part of an ADC)
- Human plasma (citrated or heparinized)
- Phosphate-buffered saline (PBS), pH 7.4
- Incubator at 37°C
- LC-MS system

Procedure:

- Incubation:
 - Spike the ADC into human plasma at a defined concentration (e.g., 100 µg/mL).
 - Incubate the plasma samples at 37°C.
- Time-Point Sampling:
 - Collect aliquots at various time points (e.g., 0, 1, 6, 24, 48, 72 hours).
 - Immediately process or freeze the samples at -80°C for later analysis.
- Sample Preparation for LC-MS Analysis:
 - For analysis of the released payload, precipitate the plasma proteins (e.g., with acetonitrile), centrifuge, and analyze the supernatant.
 - For analysis of the intact ADC and drug-to-antibody ratio (DAR), immunocapture the ADC from the plasma using an anti-human IgG antibody conjugated to magnetic beads. After washing, the ADC can be eluted or enzymatically digested on-bead for analysis.
- LC-MS Analysis:

- Quantify the concentration of the released payload in the plasma over time using a validated LC-MS/MS method.
- Determine the average DAR of the ADC population at each time point to assess the rate of drug deconjugation. A stable linker will show minimal change in DAR and a low concentration of released payload over the incubation period.

Conclusion

The Fmoc-GGFG-oxyacetic acid linker is a sophisticated and highly effective tool in the development of next-generation antibody-drug conjugates. Its well-defined chemical properties, coupled with its specific susceptibility to cleavage by lysosomal enzymes, provide a robust mechanism for the targeted delivery and controlled release of cytotoxic agents. The detailed experimental protocols provided in this guide offer a framework for the synthesis, characterization, and evaluation of this linker, enabling researchers to harness its full potential in the design of more effective and safer cancer therapeutics.

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